

# N-Methylnuciferine: A Comprehensive Technical Guide on Physicochemical Properties and Stability

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## Compound of Interest

Compound Name: *N-Methylnuciferine*

Cat. No.: *B587662*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N-Methylnuciferine**, an aporphine alkaloid naturally present in plants of the *Nelumbo* genus, commonly known as lotus, has garnered increasing interest within the scientific community. As a derivative of the well-studied alkaloid nuciferine, **N-Methylnuciferine** is being investigated for its potential pharmacological activities. This technical guide provides a detailed overview of the core physicochemical properties and stability of **N-Methylnuciferine**, offering essential data and methodologies for researchers and professionals engaged in drug discovery and development.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its development as a therapeutic agent. These properties influence its solubility, absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation possibilities. The key physicochemical data for **N-Methylnuciferine** are summarized below.

### Table 1: Physicochemical Properties of N-Methylnuciferine

Property	Value	Source(s)
Molecular Formula	C <sub>20</sub> H <sub>24</sub> NO <sub>2</sub>	[1]
Molecular Weight	310.41 g/mol	[1]
IUPAC Name	(6aR)-5,6,6a,7-tetrahydro-1,2-dimethoxy-6-methyl-4H-dibenzo[de,g]quinoline	-
CAS Number	754919-24-9	[1]
Solubility	Soluble in DMSO, Acetonitrile, and Methanol.	[1][2]
Melting Point	Data not available	-
Boiling Point	Data not available	-
pKa	Data not available	-
LogP	Data not available	-

Note: Some quantitative data, such as melting point, boiling point, pKa, and LogP, are not readily available in the current literature and represent a gap in the comprehensive characterization of this compound.

## N-Methylnuciferine Iodide

**N-Methylnuciferine** is also available as an iodide salt, which may exhibit different solubility and handling properties.

### Table 2: Physicochemical Properties of N-Methylnuciferine Iodide

Property	Value	Source(s)
Molecular Formula	C <sub>20</sub> H <sub>24</sub> NO <sub>2</sub> • I	[2]
Formula Weight	437.3 g/mol	[2]
CAS Number	53098-68-3	[2]
Solubility	Soluble in Acetonitrile and Methanol.	[2]

## Stability Profile

The stability of a drug candidate is a critical parameter that affects its shelf-life, formulation, and ultimately its safety and efficacy. While comprehensive stability studies on **N-Methylnuciferine** are limited, some inferences can be drawn from related compounds and general chemical principles.

**Thermal Stability:** Studies on the related alkaloid nuciferine have indicated that it can be unstable during concentration and drying processes, even at a moderate temperature of 60°C[3]. This suggests that **N-Methylnuciferine** may also be susceptible to thermal degradation, and care should be taken during its extraction, purification, and formulation to avoid high temperatures.

**Storage:** For long-term storage, it is recommended to store **N-Methylnuciferine** at -20°C[1]. Stock solutions should be stored in aliquots to prevent degradation from repeated freeze-thaw cycles. When stored at -80°C, the stock solution is reported to be stable for up to 6 months, while at -20°C, it is stable for up to 1 month[1].

**Photostability and pH Stability:** Specific data on the photostability and stability of **N-Methylnuciferine** across a range of pH values are not currently available in the scientific literature. These are critical parameters that require experimental investigation to ensure the development of a stable drug product.

## Experimental Protocols

Accurate and reproducible analytical methods are essential for the quantification and characterization of **N-Methylnuciferine**. The following section details a general experimental

protocol for the analysis of **N-Methylnuciferine** based on methods developed for related alkaloids from *Nelumbo nucifera*.

## High-Performance Liquid Chromatography (HPLC) for the Quantification of N-Methylnuciferine

This method can be adapted from established protocols for the analysis of alkaloids in lotus leaf extracts[3][4][5].

Objective: To quantify the concentration of **N-Methylnuciferine** in a sample.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis or Diode Array Detector (DAD).
- C18 reversed-phase analytical column (e.g., 4.6 x 250 mm, 5 µm particle size).

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, purified)
- Formic acid or trifluoroacetic acid (for mobile phase modification)
- **N-Methylnuciferine** reference standard

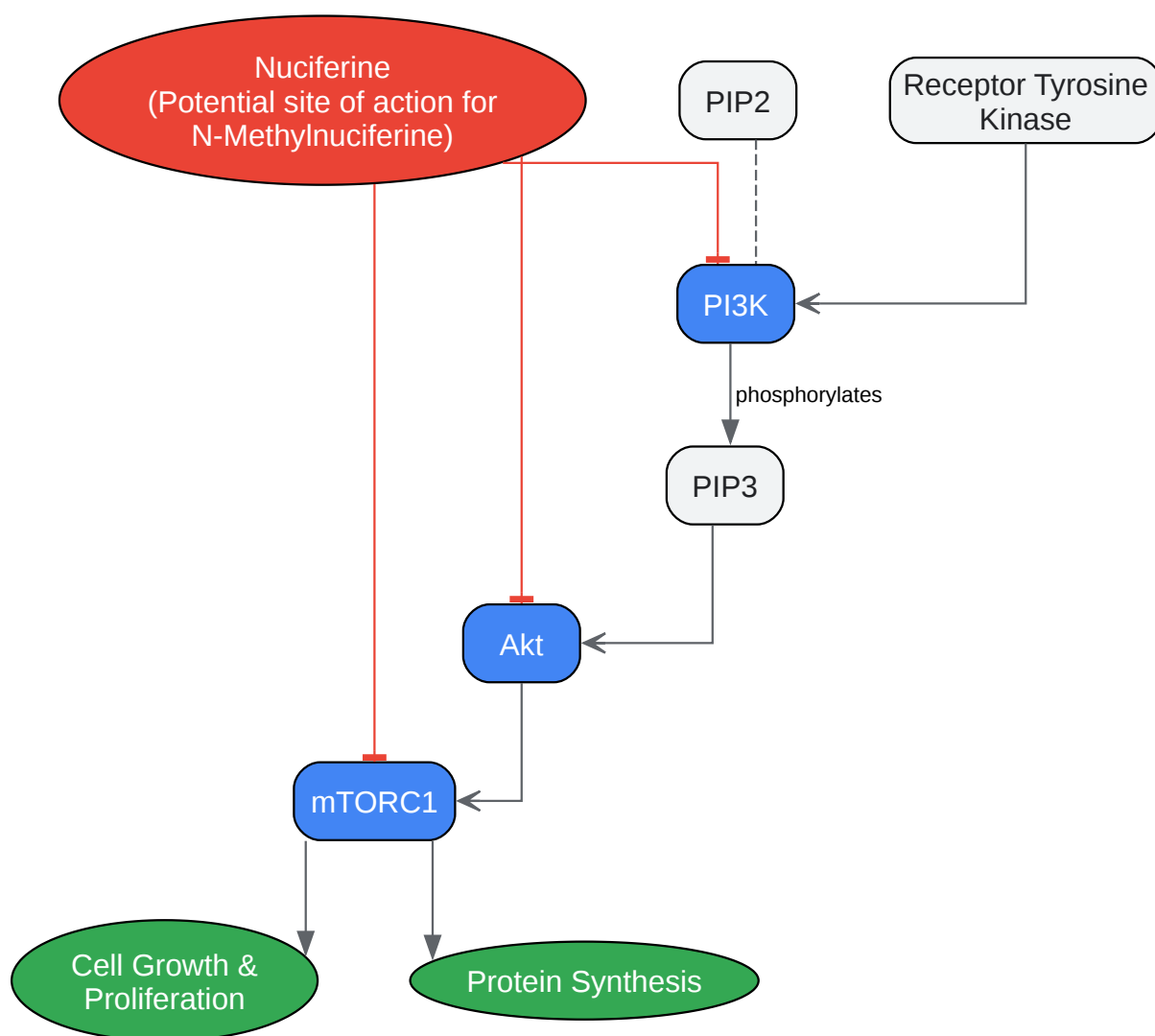
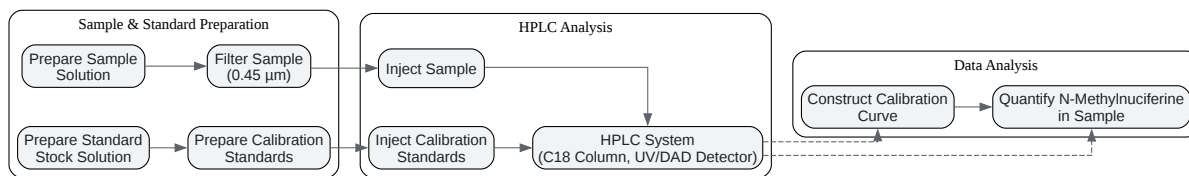
Chromatographic Conditions (Example):

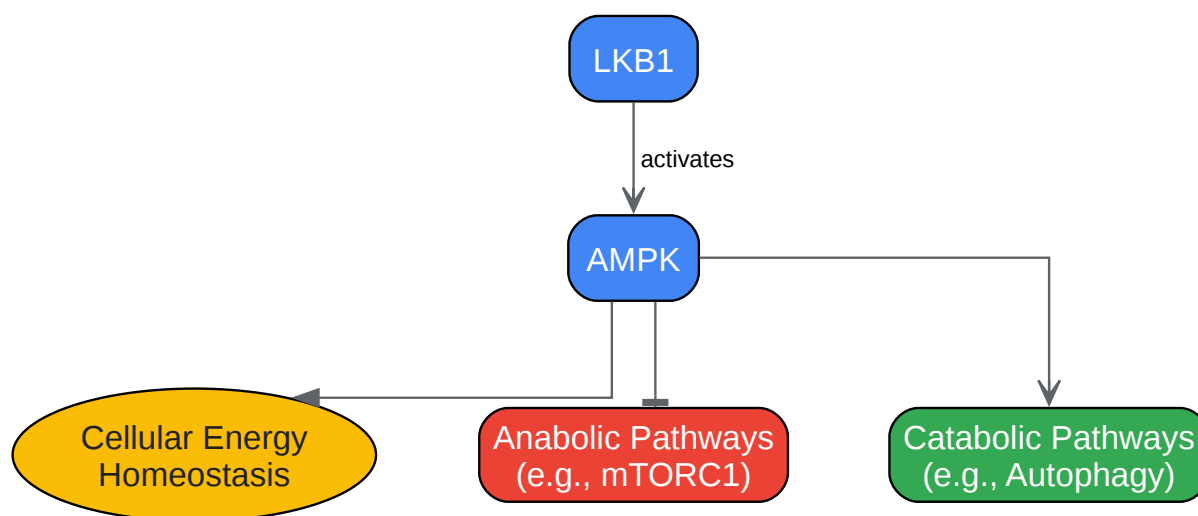
- Mobile Phase: A gradient elution of Solvent A (e.g., 0.1% formic acid in water) and Solvent B (e.g., 0.1% formic acid in acetonitrile).
- Flow Rate: 1.0 mL/min
- Column Temperature: 25-30 °C

- Detection Wavelength: Determined by UV-Vis scan of the reference standard (typically in the range of 270-280 nm for aporphine alkaloids).
- Injection Volume: 10-20  $\mu$ L

Procedure:

- Standard Preparation: Prepare a stock solution of the **N-Methylnuciferine** reference standard in a suitable solvent (e.g., methanol). From the stock solution, prepare a series of calibration standards of known concentrations.
- Sample Preparation: Dissolve the sample containing **N-Methylnuciferine** in the mobile phase or a compatible solvent. Filter the sample through a 0.45  $\mu$ m syringe filter before injection.
- Analysis: Inject the calibration standards and the sample solution into the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area of the **N-Methylnuciferine** standard against its concentration. Determine the concentration of **N-Methylnuciferine** in the sample by interpolating its peak area on the calibration curve.





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